

Essential Safety and Operational Guide for Handling (6R)-FR054

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Compound of Interest

Compound Name: (6R)-FR054

Cat. No.: B15568375

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This guide provides essential safety and logistical information for the handling of **(6R)-FR054**, a research compound. The following procedures are based on general laboratory safety principles for handling chemicals of unknown comprehensive toxicity. This document is intended for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

(6R)-FR054 is the 6R-isomer of FR054, an inhibitor of the PGM3 enzyme. While it may be shipped as a non-hazardous chemical, complete toxicological properties have not been fully investigated. Therefore, it is crucial to handle this compound with care, employing standard laboratory precautions to minimize exposure.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **(6R)-FR054**. The following table summarizes the recommended PPE for various laboratory operations.

Operation	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Primary: Nitrile gloves, Laboratory coat, Safety glasses with side shields- Secondary (if dust is generated): Fume hood, N95 respirator
Solution Preparation and Handling	- Primary: Nitrile gloves, Laboratory coat, Safety glasses with side shields- Secondary (if splashing is possible): Chemical splash goggles, Face shield
Cell Culture and In Vitro Assays	- Primary: Nitrile gloves, Laboratory coat, Safety glasses- Secondary: Work within a biological safety cabinet (BSC)
Spill Cleanup	- Primary: Double-gloved (nitrile), Laboratory coat, Chemical splash goggles- Secondary: Face shield, appropriate respirator if dealing with a large spill of powder.
Waste Disposal	- Primary: Nitrile gloves, Laboratory coat, Safety glasses

Experimental Protocols

Storage and Handling:

- Storage: Upon receipt, store **(6R)-FR054** in a cool, dry, and dark place. For long-term storage, refer to the manufacturer's recommendations, which are typically at -20°C.
- Handling:
 - Allow the container to reach room temperature before opening to prevent condensation.
 - Conduct all weighing and solution preparation in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any fine particulates.
 - Avoid direct contact with skin and eyes.

- Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

Spill Response:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Increase ventilation in the area of the spill.
- Contain: For a solid spill, carefully cover with a damp paper towel to avoid raising dust. For a liquid spill, absorb with an inert material (e.g., vermiculite, sand).
- Clean: Wearing appropriate PPE, collect the absorbed material or contained solid into a sealed container.
- Decontaminate: Clean the spill area with a suitable laboratory detergent and water.
- Dispose: Treat all cleanup materials as hazardous waste.

Disposal Plan:

- Chemical Waste: Unused **(6R)-FR054** and solutions containing the compound should be disposed of as chemical waste. Do not pour down the drain.
- Contaminated Materials: All disposable items that have come into contact with **(6R)-FR054**, such as pipette tips, gloves, and paper towels, must be collected in a designated, sealed hazardous waste container.
- Regulations: Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow for Safe Handling and Disposal of (6R)-FR054

Caption: Workflow for the safe handling and disposal of **(6R)-FR054**.

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